

Comprehensive Safety and Handling Guide for PGP-4008

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Compound of Interest

Compound Name: PGP-4008

Cat. No.: B1679755

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **PGP-4008**, a selective P-glycoprotein (Pgp) inhibitor. Adherence to these procedures is critical to ensure personnel safety and mitigate environmental hazards.

Product Information and Hazard Identification

PGP-4008 is a potent laboratory chemical used in cancer research and drug development to study and overcome multidrug resistance. While effective in its experimental applications, it presents several hazards that necessitate careful handling.

Chemical Identification:

Property	Value
Chemical Name	N-[1-(phenylmethyl)-2,3-dihydro-1H-pyrrolo[2,3-b]quinolin-4-yl]-Benzeneacetamide
CAS Number	365565-02-2
Molecular Formula	C ₂₆ H ₂₃ N ₃ O
Molecular Weight	393.48 g/mol

Hazard Summary:

Hazard Statement	Classification
H302	Harmful if swallowed
H410	Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **PGP-4008** to prevent exposure.

Recommended PPE:

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from dust particles and splashes.
Hand Protection	Nitrile or neoprene gloves.	Provides a barrier against skin contact. Regularly inspect gloves for tears or punctures.
Respiratory Protection	NIOSH-approved N95 respirator.	Prevents inhalation of the powdered form of the chemical.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the stability of **PGP-4008** and prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation risk.
- Avoid generating dust when handling the powdered form.

- Do not eat, drink, or smoke in areas where **PGP-4008** is handled or stored.
- Wash hands thoroughly after handling the substance.

Storage:

- Store **PGP-4008** powder in a tightly sealed container at -20°C.
- If dissolved in a solvent, store at -80°C.
- Keep away from strong acids, strong alkalis, and strong oxidizing/reducing agents.
- The compound is stable for at least four years under proper storage conditions.

Solubility: **PGP-4008** is soluble in the following solvents:

- Methanol
- 100% Ethanol (3 mg/ml)
- DMSO (20 mg/ml)

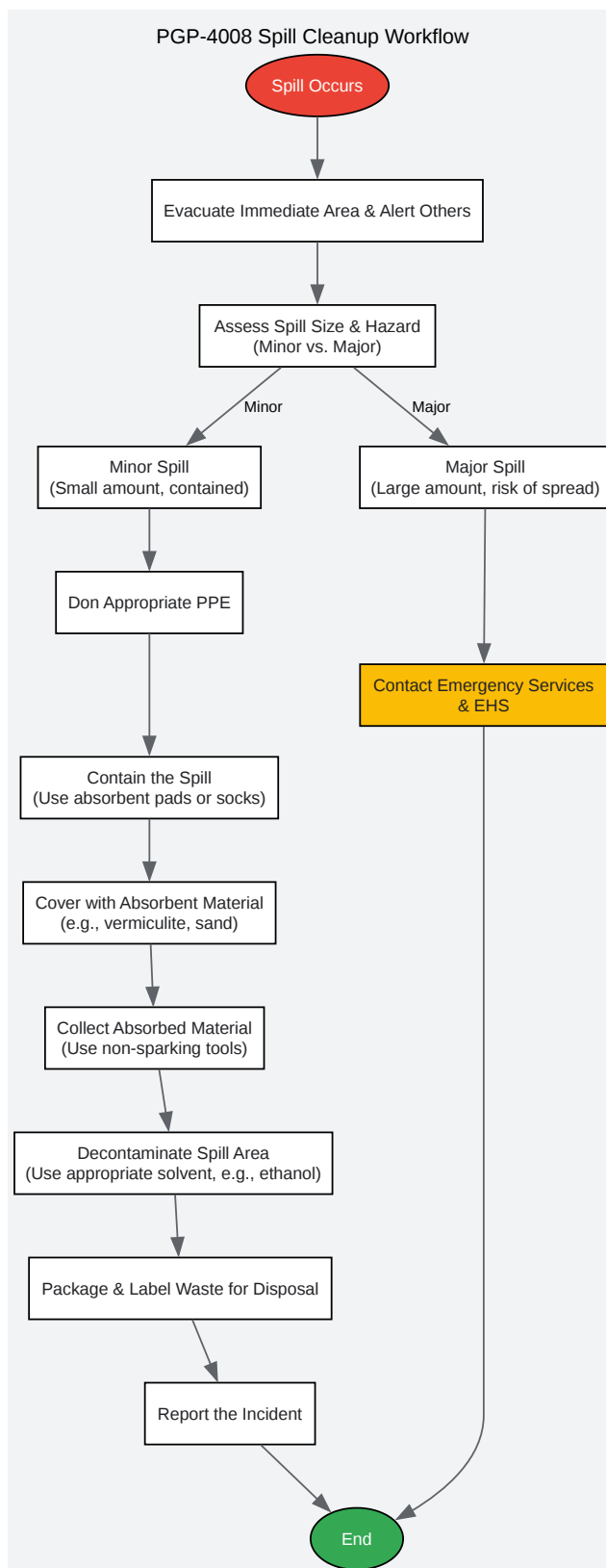
Emergency Procedures

In the event of an emergency, follow these procedures immediately.

First Aid Measures:

Exposure Route	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and rinse the affected area with plenty of water. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Spill Response: For detailed spill cleanup procedures, refer to the workflow diagram below.



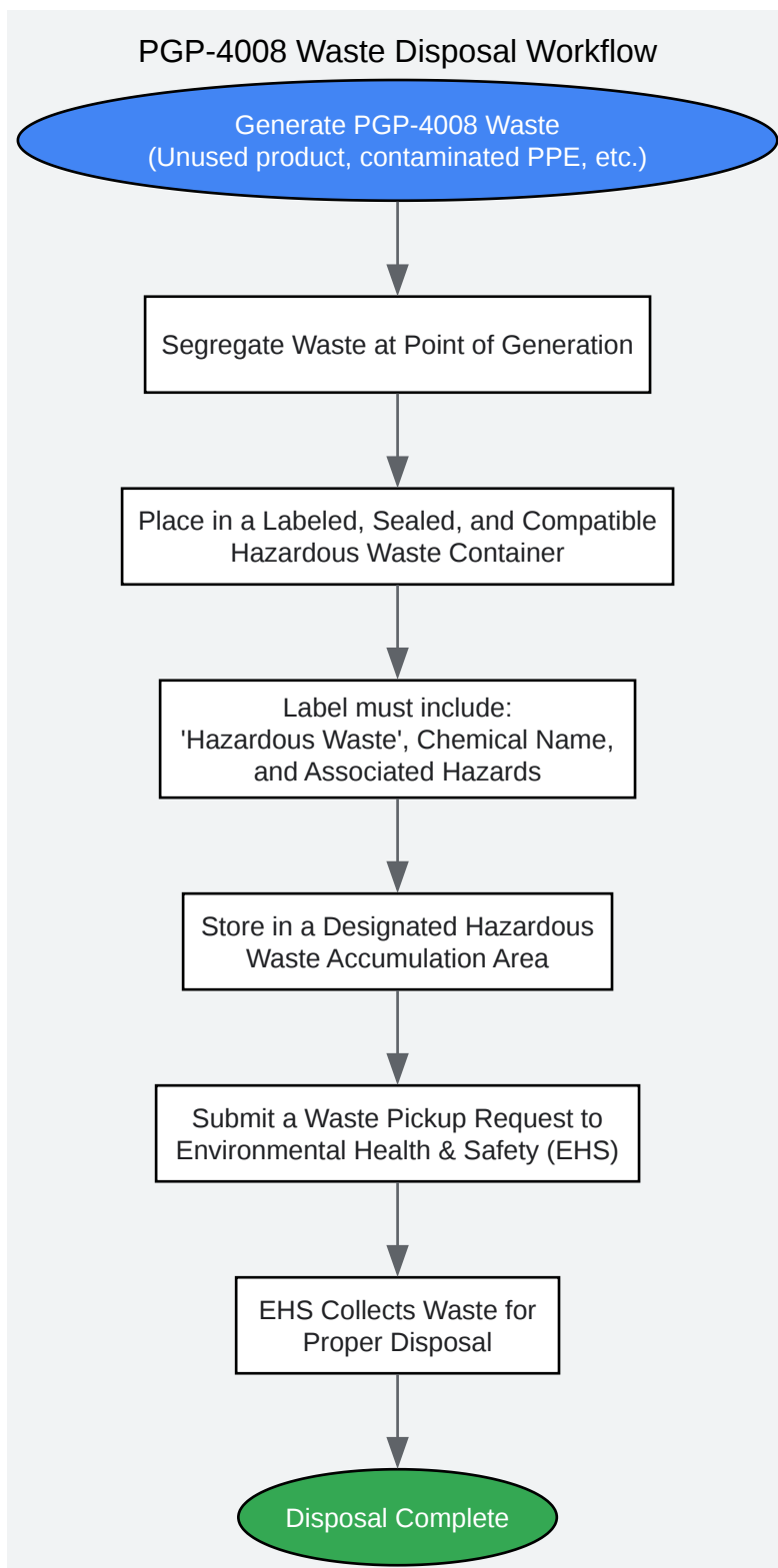
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Caption: Workflow for responding to a **PGP-4008** spill.

Disposal Plan

PGP-4008 and any contaminated materials must be disposed of as hazardous waste.

Disposal Workflow:



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Caption: Step-by-step process for the

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